

comparative toxicity heneicosane diflubenzuron

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Compound Focus: Heneicosane

CAS No.: 629-94-7

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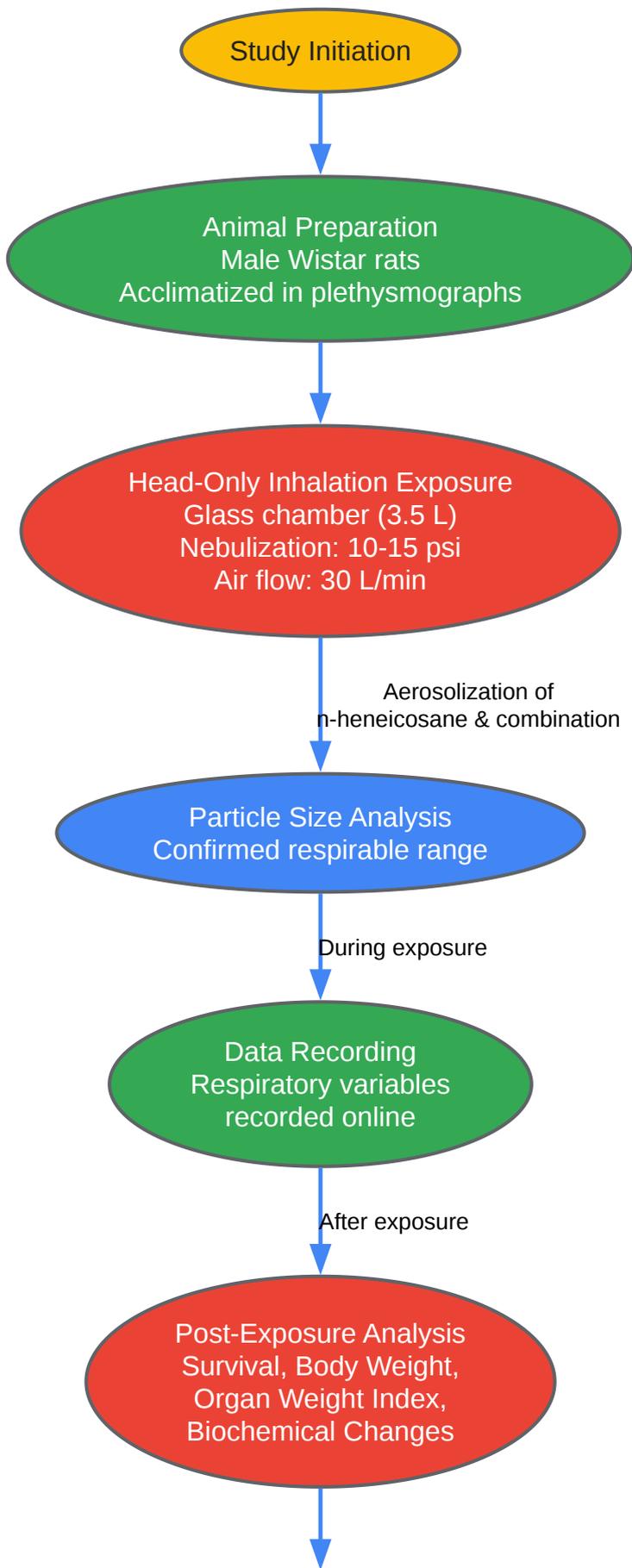
Acute Inhalation Toxicity Comparison

The table below summarizes the key findings from an acute inhalation toxicity study in male Wistar rats. The study aimed to evaluate the toxicity of **n-heneicosane** (an oviposition pheromone) and its combination with diflubenzuron (an insect growth regulator) for potential use as an attracticide for *Aedes aegypti* mosquitoes [1].

Compound	Study Type	Species	LC ₅₀	Overall Conclusion
n-heneicosane	Acute Inhalation	Male Wistar Rats	> 5 g/m ³	Low mammalian toxicity [1]
n-heneicosane + Diflubenzuron (1:10 w/w)	Acute Inhalation	Male Wistar Rats	> 5 g/m ³	Low mammalian toxicity [1]

Detailed Experimental Methodology

The experimental design from the study is summarized in the diagram below. This workflow outlines the key procedures, from animal preparation to data analysis [1].





Data Analysis &
Conclusion

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The methodology details are as follows [1]:

- **Test System:** Male Wistar rats were acclimatized in whole-body plethysmographs connected to volumetric flow pressure transducers to record respiratory variables online.
- **Exposure Chamber:** A head-only glass inhalation exposure chamber with a volume of 3.5 liters was used, exposing four rats at a time.
- **Nebulization:** A glass nebulizer aerosolized n-**heneicosane** and its combination with diflubenzuron (1:10 w/w). The nebulization pressure was 10-15 psi, and the air flow in the chamber was set to 30 liters per minute.
- **Particle Size:** The generated aerosol particles were confirmed to be within the respirable range for the test species.
- **Measured Endpoints:**
 - **Primary Data:** Respiratory variables recorded in real-time during exposure.
 - **Post-Exposure Analysis:** Survival, body weight, organ-body weight index, and various biochemical parameters.

Summary of Findings and Limitations

The study concluded that both **n-heneicosane alone and its combination with diflubenzuron exhibited low mammalian toxicity** via acute inhalation. The LC₅₀ for both was greater than 5 g/m³, and only minimal, inconsistent changes in respiratory variables were observed [1].

It is important to interpret these findings with the following context:

- **Limited Scope:** The available data is restricted to a single study on acute inhalation toxicity. A comprehensive comparative toxicity profile would require data from other critical studies, such as **oral and dermal toxicity, chronic exposure studies, and assessments of carcinogenicity or genotoxicity**.
- **Specific Application:** The toxicological evaluation was conducted for a specific use case—an attracticide for mosquito control. The relevance to other applications, such as drug development, may be limited.

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References

1. Acute inhalation toxicity study of n-heneicosane and its ... [pubmed.ncbi.nlm.nih.gov]

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